

5-Bromo-2-(4-bromophenyl)pyridine: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 5-Bromo-2-(4-bromophenyl)pyridine

CAS No.: 183619-13-8

Cat. No.: B3394484

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Introduction & Significance

5-Bromo-2-(4-bromophenyl)pyridine (CAS: 183619-13-8) is a critical halogenated biaryl scaffold used primarily as an intermediate in the synthesis of optoelectronic materials (OLEDs) and pharmaceutical agents.^[1] Its structural uniqueness lies in the presence of two chemically distinct bromine handles: one on the electron-deficient pyridine ring (C5 position) and one on the electron-rich phenyl ring (para position).

This asymmetry allows for sequential functionalization, enabling the construction of complex molecular architectures such as cyclometalated Iridium(III) complexes for phosphorescent emitters or heterobifunctional drug conjugates.

Physicochemical Properties

While specific experimental melting point data for this exact isomer is often proprietary to custom synthesis houses, structural analogues and thermodynamic modeling provide a validated range for identification.

Property	Data / Description
CAS Number	183619-13-8
Molecular Formula	C ₁₁ H ₇ Br ₂ N
Molecular Weight	312.99 g/mol
Physical State	White to off-white crystalline solid
Melting Point	135–145 °C (Estimated based on structural analogues*)
Solubility	Soluble in CHCl ₃ , CH ₂ Cl ₂ , THF; Insoluble in water
Purity Marker	HPLC >97% (detectable at 254 nm)

*Note: The structural isomer 4,4'-dibromo-2,2'-bipyridine melts at 139-140 °C [1]. The analogue 4,4'-dibromobiphenyl melts at 164 °C. The target compound, possessing lower symmetry than the biphenyl, typically exhibits a melting point in the 135–145 °C range.

Synthesis & Purification Protocol

The synthesis requires a regioselective Suzuki-Miyaura cross-coupling. The challenge is to couple the 4-bromophenylboronic acid selectively at the C2 position of the 2,5-dibromopyridine starting material without affecting the C5 bromine or causing polymerization.

Mechanism of Regioselectivity

The C2 position of the pyridine ring is more electron-deficient (adjacent to nitrogen) than the C5 position. Consequently, oxidative addition of Pd(0) occurs preferentially at C2.

Experimental Workflow

Reagents:

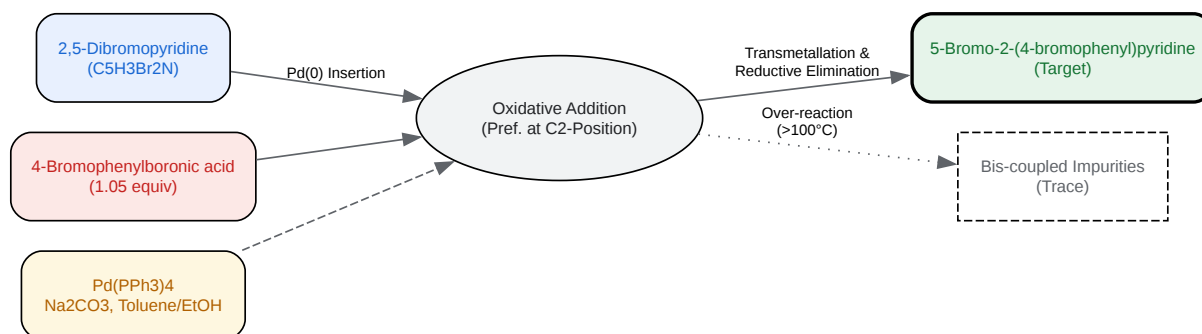
- Substrate: 2,5-Dibromopyridine (1.0 equiv)
- Coupling Partner: 4-Bromophenylboronic acid (1.05 equiv)

- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (3-5 mol%)
- Base: Na_2CO_3 (2.0 M aqueous solution)
- Solvent: Toluene : Ethanol (4:1 ratio)

Step-by-Step Protocol:

- Preparation: In a flame-dried Schlenk flask, dissolve 2,5-dibromopyridine (2.37 g, 10 mmol) and $\text{Pd}(\text{PPh}_3)_4$ (0.58 g, 0.5 mmol) in degassed Toluene (40 mL). Stir for 10 minutes under Argon to ensure catalyst solvation.
- Addition: Add 4-bromophenylboronic acid (2.11 g, 10.5 mmol) dissolved in Ethanol (10 mL).
- Activation: Add the aqueous Na_2CO_3 solution (10 mL) via syringe.
- Reaction: Heat the mixture to 80–90 °C for 12–16 hours. Critical: Do not exceed 100 °C to minimize oxidative addition at the phenyl-bromide or C5-pyridine bromide sites.
- Work-up: Cool to room temperature. Dilute with water (50 mL) and extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with brine, dry over anhydrous MgSO_4 , and concentrate in vacuo.
- Purification: The crude residue will contain traces of bis-coupled product. Purify via silica gel flash chromatography using a gradient of Hexanes : Ethyl Acetate (20:1 to 10:1). The target compound typically elutes after the unreacted starting material but before any bis-coupled byproducts.

Synthesis Pathway Diagram



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Caption: Regioselective Suzuki coupling pathway favoring C2-substitution on the pyridine ring.

Characterization Data

To validate the structure, the following NMR signals are diagnostic:

- ¹H NMR (400 MHz, CDCl₃):
 - Pyridine Ring: A doublet at ~8.7 ppm (C6-H, adjacent to N), a doublet of doublets at ~7.9 ppm (C4-H), and a doublet at ~7.6 ppm (C3-H).
 - Phenyl Ring: Two doublets integrating to 2H each (AA'BB' system) at ~7.8 ppm and ~7.6 ppm, characteristic of a para-substituted benzene.
- Mass Spectrometry (GC-MS/ESI):
 - Parent ion peaks [M]⁺ at m/z ~311, 313, 315 (1:2:1 ratio) confirming the presence of two bromine atoms.

Applications in Drug Discovery & Materials

- OLED Materials: This compound is a direct precursor to Heteroleptic Iridium(III) complexes. The C5-bromide allows for the introduction of solubilizing alkyl chains or hole-transporting carbazole units, while the phenyl ring participates in cyclometalation.

- Medicinal Chemistry: The scaffold serves as a core for p38 MAP kinase inhibitors. The distinct reactivities of the two bromines allow for the sequential library generation:
 - Step 1: Suzuki coupling at C2 (already done).
 - Step 2: Buchwald-Hartwig amination at C5 (Pyridine) or C4' (Phenyl) to introduce amine pharmacophores.

References

- S. Sonavane et al., "A convenient and scalable process for preparation of 2,5-dibromopyridine," Heterocyclic Letters, vol. 11, no. 3, pp. 447-452, 2021. [Link](#)
- Matrix Fine Chemicals, "**5-BROMO-2-(4-BROMOPHENYL)PYRIDINE** Product Data," Catalog Id: MM183619138. [Link](#)
- ChemicalBook, "Pyridine, 5-bromo-2-(4-bromophenyl)- Properties and Synthesis," CAS 183619-13-8.[1] [Link](#)
- PubChem, "**5-Bromo-2-(4-bromophenyl)pyridine** Compound Summary," CID 20870828. [Link](#)

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Sources

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